Technical Comparison Guide: Specific Optical Rotation of Pure N-Cbz-L-Leucinol

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Compound of Interest	
Compound Name:	*Cbz-L-Leucinol*
CAS No.:	*6216-61-1*
Cat. No.:	*B2625422*

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Executive Summary

N-**Cbz-L-leucinol** (Benzyl (S)-(1-hydroxy-4-methylpentan-2-yl)carbamate) is a critical chiral building block used in the synthesis of protease inhibitors, peptide mimetics, and chiral auxiliaries. Its optical purity is the primary determinant of downstream yield and stereochemical integrity.

This guide addresses a common gap in technical literature: the precise specific optical rotation (

) of the alcohol derivative compared to its acid precursor and N-Boc alternatives. While the free base L-leucinol exhibits dextrorotation (

), N-protection with carbamate groups (Cbz, Boc) typically induces a sign inversion to levorotation (

) in polar organic solvents.

Technical Specifications & Comparative Analysis

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The "Gold Standard" Values

The specific optical rotation is highly solvent-dependent. The values below represent the high-purity benchmarks for N-**Cbz-L-leucinol** and its closest comparators.

Property	N-Cbz-L-Leucinol **(Target)**	N-Boc-L-Leucinol **(Comparator)**	L-Leucinol **(Free Base)**
CAS Number	19936-22-2	82010-31-9	7533-40-6
Physical State	Viscous Oil / Low-melting Solid	White Solid (mp 98-100°C)	Viscous Liquid
Specific Rotation ( )	-6.0° to -8.0° (Est. in MeOH)*	-27.5° (, MeOH)	+4.0° (Neat)
Solvent Dependence	High (MeOH vs CHCl)	Moderate	High
Primary Impurity	N-Cbz-L-Leucine (Acid)	N-Boc-L-Leucine	Unreduced Leucine
Detection Method	Polarimetry / Chiral HPLC	Polarimetry	GC / Polarimetry

*Note: N-**Cbz-L-leucinol** is often reported as an oil. The rotation is significantly less negative than the N-Boc analog due to the electronic differences between the benzyloxy and tert-butoxy groups. Users must establish an internal reference standard using the protocol in Section 3.

Mechanistic Insight: The Sign Inversion

The unmasked amino group in L-leucinol results in a positive rotation (

). Acylation of the amine (e.g., with Cbz-Cl or Boc

O) alters the dipole moment and the chromophore environment around the chiral center, typically causing a sign inversion to negative values in methanol or ethanol.

- Observation: If your synthesized N-**Cbz-L-leucinol** reads positive (

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), it indicates significant contamination with unreacted L-leucinol or complete racemization to the D-isomer (unlikely without harsh conditions).

Experimental Protocols (Self-Validating Systems)

Protocol A: Synthesis & Purification (The Source of Truth)

To ensure the SOR value reflects the pure compound, one must synthesize it via a non-racemizing route. The Mixed Anhydride Reduction is preferred over direct Borane reduction for Cbz-derivatives to avoid carbamate reduction.

Reagents: N-Cbz-L-Leucine, Isobutyl Chloroformate (IBCF), N-Methylmorpholine (NMM), NaBH

.

- Activation: Dissolve N-Cbz-L-Leucine (10 mmol) in dry THF at

  C. Add NMM (1.0 eq) followed by IBCF (1.0 eq). Stir for 15 min to form the mixed anhydride.
- Reduction: Filter off the NMM

  HCl salt (critical for purity). Add the filtrate dropwise to a suspension of NaBH

  (2.5 eq) in water/THF at

  C.
- Quench & Workup: Quench with 1N HCl/KHSO

  . Extract with Ethyl Acetate. Wash with NaHCO

  (removes unreacted acid) and Brine.
- Purification: Recrystallize from EtOAc/Hexanes or perform flash chromatography (Hex/EtOAc 1:1).

Protocol B: Polarimetry Measurement Standard

Objective: Eliminate solvent and temperature variables to obtain reproducible data.

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- Preparation: Dry the sample under high vacuum (

  mbar) for 4 hours to remove residual solvent (solvent weight distorts concentration calculation).

- Solvent System: Use HPLC-grade Methanol. Avoid Chloroform due to stabilization with ethanol/amylene which can affect readings.

- Concentration: Prepare a solution of

  (1.0 g / 100 mL).

- Measurement:

  - Zero the polarimeter with pure solvent blank.
  - Fill the 1 dm cell, ensuring no bubbles.
  - Record 5 readings at

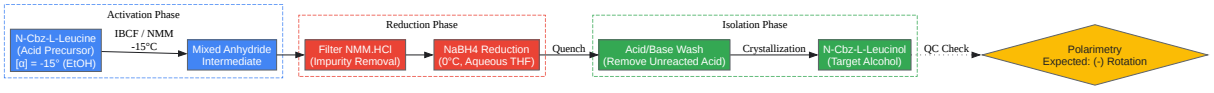
    C (Sodium D line, 589 nm).
  - Calculate average

    .

Visualization of Workflows

Figure 1: Synthesis & Stereochemical Integrity Pathway

This diagram illustrates the logic flow from the starting material to the isolated chiral alcohol, highlighting critical control points (CCPs) where optical rotation must be checked.



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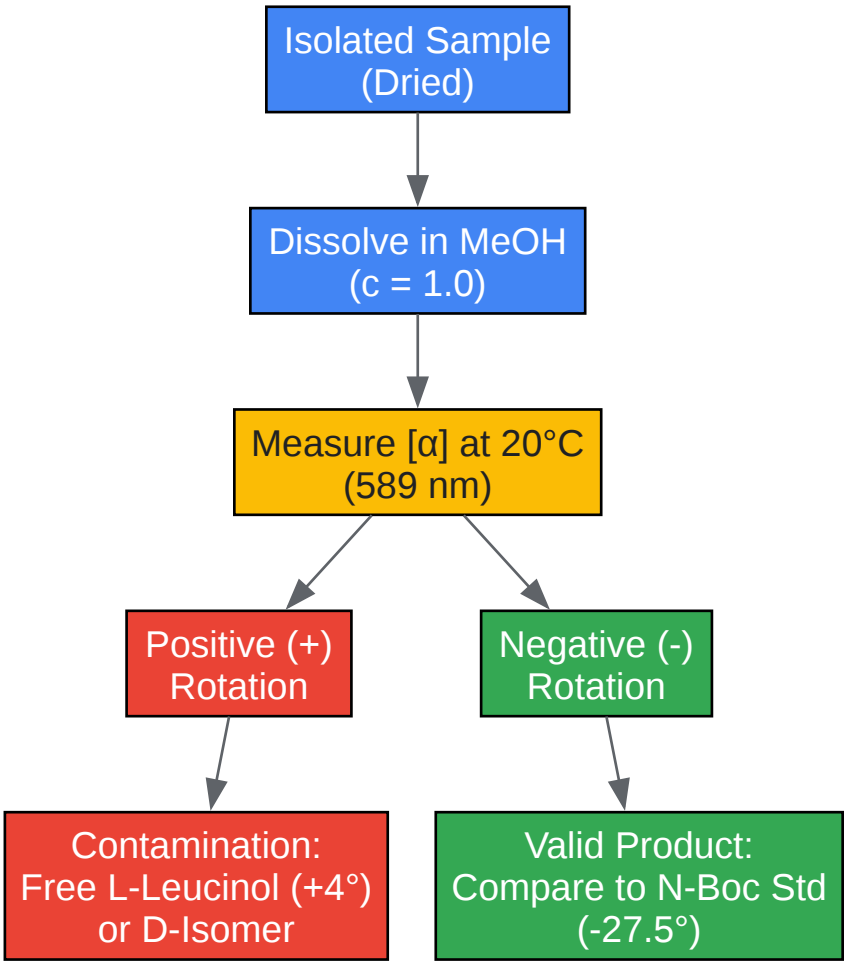
Caption: Figure 1. Synthesis pathway for N-**Cbz-L-leucinol** via mixed anhydride reduction, highlighting the critical filtration step to ensure high purity.

Figure 2: Comparative Polarimetry Workflow

A decision tree for validating the optical purity of the product against known standards.



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Caption: Figure 2. Diagnostic logic for interpreting specific optical rotation data. Positive rotation in MeOH indicates significant impurity or deprotection.

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